

# Chemical Identity and Properties of Flufenacet Oxalate

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## Compound Focus: Flufenacet oxalate

CAS No.: 201668-31-7

Cat. No.: S650731

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Property	Value / Description
IUPAC Name	(4-fluorophenyl)(propan-2-yl)aminoacetic acid [1]
CAS RN	201668-31-7 [1]
Chemical Formula	C <sub>11</sub> H <sub>12</sub> FNO <sub>3</sub> [1]
Molecular Mass	225.2 [1]
Canonical SMILES	CC(C)N(C1=CC=C(C=C1)F)C(=O)C(=O)O [1]
Pesticide Type	Metabolite (of Flufenacet) [1]
Formation Medium	Soil, Plant, Animal, Groundwater, Surface Water [1]
Metabolite of	Flufenacet [1]

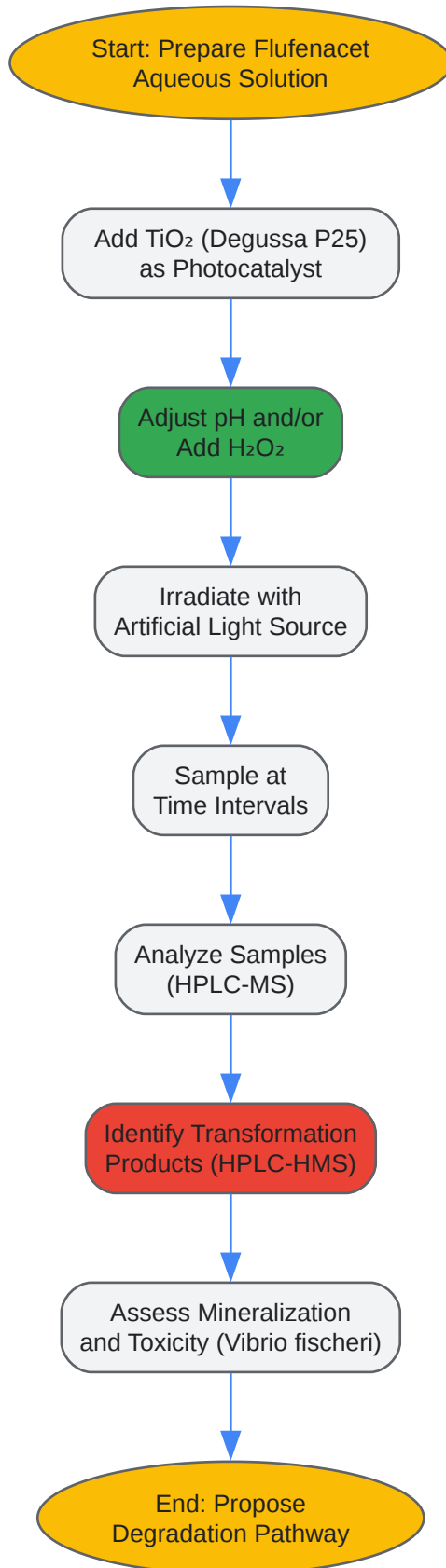
## Environmental Fate and Ecotoxicological Data

Area	Parameter	Value	Notes / Assessment
Environmental Fate	Soil DT <sub>50</sub> (Lab)	5.83 days [1]	Non-persistent (lab)
	Soil DT <sub>90</sub> (Lab)	123.0 days [1]	Persistent (lab)
	Adsorption (Kf)	0.132 mL g <sup>-1</sup> [1]	Very mobile in soil
	Groundwater Exposure	-	Indicated to exceed 0.1 µg/L parametric drinking water limit [2]
Ecotoxicology	Earthworms (Acute 14d LC <sub>50</sub> )	> 1000 mg kg <sup>-1</sup> [1]	Low acute risk [1]
	Earthworms (Chronic NOEC)	=> 100 mg kg <sup>-1</sup> [1]	Low chronic risk [1]
Regulatory Status	EU - Human Health	-	Consumer risk assessment <b>not finalised</b> ; data gap for toxicology of groundwater metabolites [2]
	EU - Ecotoxicology	-	High risk identified for aquatic organisms (algae), and for some uses for birds and bees [2]
	Endocrine Disruption	-	Meets criteria for thyroid modality for humans/wild mammals [2]

## Experimental Protocol for Photocatalytic Transformation of Parent Compound

The following diagram outlines the experimental workflow for studying the photocatalytic transformation of the parent compound, flufenacet, as detailed in the research. This methodology can serve as a reference for designing studies on its metabolites [3].

## Experimental Workflow for Flufenacet Photocatalytic Transformation



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*Experimental workflow for flufenacet photocatalysis [3].*

The detailed methodology is as follows [3]:

- **Material and Reagents:** Flufenacet (purity >99%) was used. TiO<sub>2</sub> Degussa P25 was the photocatalyst, which was pre-irradiated to eliminate organic impurities. Hydrogen peroxide (30%, analytical grade) was used as an additive.
- **Experimental Setup and Procedure:** Aqueous flufenacet suspensions were prepared with varying loadings of TiO<sub>2</sub> (e.g., 0.25 - 1.5 g/L). The pH was adjusted, and H<sub>2</sub>O<sub>2</sub> concentration was varied according to an experimental design. The solutions were irradiated in a reactor with an artificial light source. Sampling was performed at regular time intervals.
- **Analysis and Identification:**
  - **Instrumentation:** High-Performance Liquid Chromatography coupled with a Mass Spectrometer (HPLC-MS).
  - **Transformation Products:** A total of **36 phototransformation products** were identified using HPLC-High Mass Spectrometry (HPLC-HMS), and a tentative reaction pathway was proposed.
  - **Mineralization:** The evolution of mineralization was monitored.
  - **Toxicity Assessment:** The toxicity of the solution during the process was assessed using luminescence bioassays with the bacterium *Vibrio fischeri*.

## Insights and Research Gaps

A 2024 European Food Safety Authority (EFSA) peer review highlights several **unresolved issues and data gaps** [2]:

- The **consumer risk assessment could not be finalized**, partly due to a data gap on the toxicological assessment of several groundwater metabolites, including FOE oxalate.
- The **groundwater metabolite relevance assessment was not finalized** for FOE oxalate, meaning its potential impacts are not fully understood.
- A data gap exists regarding the effect of **water treatment processes** (like chlorination) on the nature of flufenacet residues, affecting the drinking water risk assessment.

The experimental protocol available focuses on the **photocatalytic degradation of the parent flufenacet molecule** to identify its transformation products [3]. Specific, detailed laboratory protocols for the targeted analysis, synthesis, or environmental simulation of the **oxalate metabolite (FOE oxalate) itself were not found** in the searched literature.

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## References

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2. Peer review of the pesticide risk assessment of the active substance... [pmc.ncbi.nlm.nih.gov]
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